

# Triethyl ethane-1,1,2-tricarboxylate molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Triethyl ethane-1,1,2-tricarboxylate

Cat. No.: B125765

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## Technical Data Sheet: Triethyl Ethane-1,1,2-tricarboxylate

Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical data for **Triethyl ethane-1,1,2-tricarboxylate**, a key chemical intermediate. The information is presented to support research and development activities where this compound is utilized.

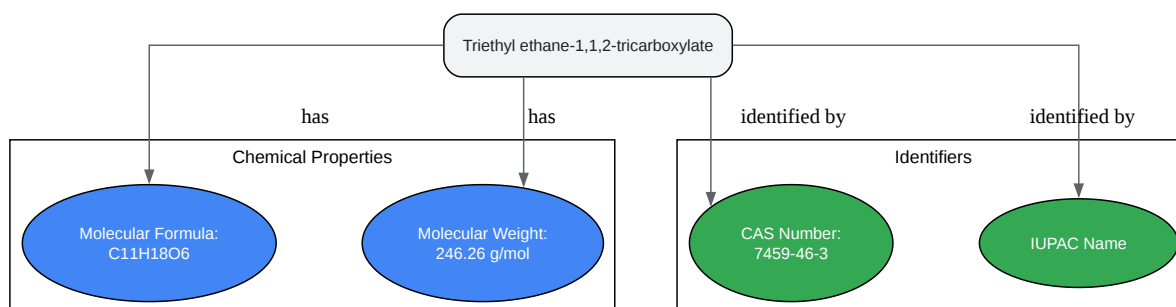
## Chemical Identity and Properties

**Triethyl ethane-1,1,2-tricarboxylate** is an organic compound, specifically a tricarboxylic acid ester. Its fundamental properties are summarized below.

Identifier	Value	Citations
Molecular Formula	C <sub>11</sub> H <sub>18</sub> O <sub>6</sub>	[1][2][3][4][5][6]
Molecular Weight	246.26 g/mol	[1][3][4][5]
Alternate Molecular Weight	246.259 g/mol	[2][7]
IUPAC Name	triethyl ethane-1,1,2-tricarboxylate	[2][3]
CAS Number	7459-46-3	[1][2][3][4][6]

## Data Visualization

The logical relationship between the chemical compound and its fundamental properties is illustrated in the following diagram.



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Caption: Hierarchical relationship of **Triethyl ethane-1,1,2-tricarboxylate** to its key identifiers and properties.

## Experimental Protocols

The molecular formula and weight are fundamental, calculated properties of a chemical's structure. The molecular formula is determined by the elemental composition of the molecule. The molecular weight is calculated by summing the atomic weights of the constituent atoms based on this formula.[3] These values are typically confirmed experimentally using techniques such as mass spectrometry.[1] A detailed experimental protocol for these standard analytical methods is beyond the scope of this specific data sheet but can be found in standard analytical chemistry textbooks.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)